

Application Notes and Protocols for Molten Potassium Sodium Carbonate in CO2 Capture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium sodium carbonate

Cat. No.: B087327

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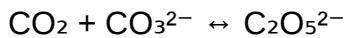
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of molten **potassium sodium carbonate** and its eutectic mixtures as a high-temperature solvent for carbon dioxide (CO2) capture. The information compiled here is intended to guide researchers in setting up and conducting experiments to evaluate and optimize this technology for various applications, from industrial flue gas treatment to specialized processes in drug development where high-purity CO2 streams are required.

Principle of CO2 Capture in Molten Carbonate

Molten alkali carbonates, particularly eutectic mixtures of potassium and sodium carbonate, offer a promising medium for post-combustion CO2 capture at high temperatures (450-700°C). The fundamental principle lies in the chemical reaction between the acidic gas (CO2) and the basic molten carbonate, leading to the formation of other species in the melt. The primary capture mechanism involves the reaction of CO2 with oxide ions present in the molten salt to form carbonate ions. This process can be enhanced by the inherent decomposition of the carbonate melt at high temperatures, which produces alkali oxides that readily react with CO2.

The key chemical interaction for CO2 dissolution in a molten carbonate mixture is the reaction with the carbonate ion to form a pyrosilicate-like species:



This chemical dissolution is the dominant mechanism for CO₂ solubility in the molten salt.

Quantitative Data on CO₂ Capture Performance

The efficiency and capacity of molten **potassium sodium carbonate** systems for CO₂ capture are influenced by several factors, including temperature, gas composition, and the specific composition of the carbonate mixture. The following tables summarize key quantitative data extracted from various studies.

Parameter	Value	Conditions	Reference
CO ₂ Solubility	Increases with temperature	673 K to 1173 K	[1]
CO ₂ Absorption	Poor in molten chlorides (e.g., LiCl-KCl) compared to carbonates	450 °C, 50 kPa CO ₂ partial pressure	[2]
Methane (CH ₄) Yield (in electrochemical reduction)	Maximum of 25.41%	650 °C, 20 mL·min ⁻¹ CO ₂ flow rate in Li _{1.427} Na _{0.359} K _{0.214} CO ₃ ~ 0.15LiOH	[3]
CO ₂ Capture Rate (MCFC)	Up to 90%	Natural Gas Combined Cycle flue gas	[4][5]
CO ₂ Capture Capacity (K ₂ CO ₃ -promoted MgO)	Up to 197.6 mg CO ₂ /g	-	[6]

Experimental Protocols

Preparation of Molten Carbonate Electrolyte

This protocol describes the preparation of a eutectic mixture of lithium, sodium, and potassium carbonates, which can be adapted for a binary potassium-sodium carbonate system by adjusting the components and their ratios.

Materials:

- Lithium carbonate (Li_2CO_3)
- Sodium carbonate (Na_2CO_3)
- Potassium carbonate (K_2CO_3)
- Ball mill
- Drying oven
- High-temperature reactor (e.g., tube furnace)
- Inert gas supply (e.g., Argon)

Procedure:

- Determine the desired molar ratio of the carbonate salts to form the eutectic mixture. For example, a common ternary eutectic is 43.5:31.5:25 mol% of Li_2CO_3 – Na_2CO_3 – K_2CO_3 .^[1]
- Weigh the appropriate amounts of each carbonate salt.
- Thoroughly mix the salts using a ball-milling method to ensure a homogenous mixture.
- Dry the mixture at 200°C for over 12 hours to remove any residual moisture.^[3]
- Place the dried mixture into the reactor.
- Heat the reactor to 750°C under an Argon atmosphere and hold for 2 hours to ensure complete melting and formation of a uniform electrolyte.^[3]
- The molten salt is now ready for the CO₂ capture experiment at the desired operating temperature.

CO₂ Absorption Measurement in a Bubble Column Reactor

This protocol outlines a method for determining the CO₂ absorption performance of the prepared molten carbonate.

Apparatus:

- Bubble column reactor made of a material resistant to high temperatures and corrosion (e.g., stainless steel or a high-nickel alloy).
- Gas supply system for CO₂ and a carrier gas (e.g., N₂).
- Mass flow controllers to regulate gas flow rates.
- Gas analysis system (e.g., gas chromatograph or non-dispersive infrared (NDIR) sensor) to measure the CO₂ concentration at the reactor outlet.
- Temperature control system for the reactor.

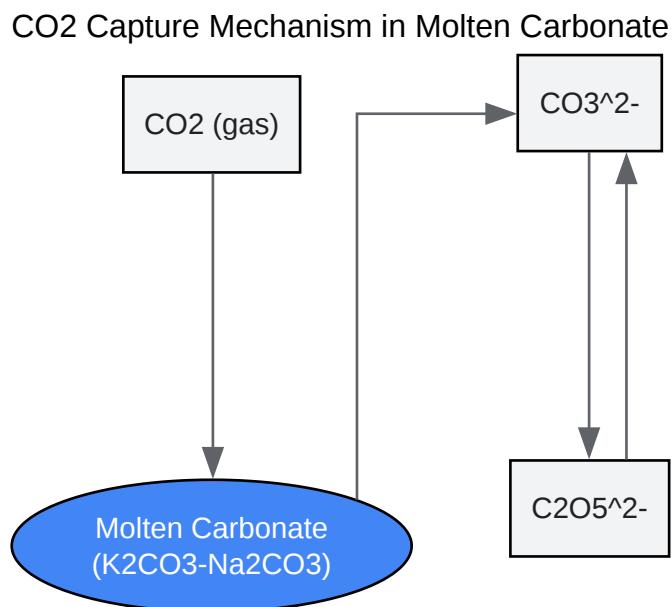
Procedure:

- Load the prepared and pre-melted **potassium sodium carbonate** mixture into the bubble column reactor.
- Heat the reactor to the desired experimental temperature (e.g., 500-700°C) and maintain it.
- Introduce a controlled flow of a gas mixture containing a known concentration of CO₂ into the bottom of the reactor, allowing it to bubble through the molten salt.
- Continuously monitor the CO₂ concentration in the gas exiting the top of the reactor using the gas analysis system.
- The amount of CO₂ absorbed by the molten carbonate can be calculated from the difference in CO₂ concentration between the inlet and outlet gas streams and the gas flow rate.
- Vary operational parameters such as gas flow rate and temperature to investigate their effect on CO₂ absorption.^[7]

Visualizations

CO₂ Capture Mechanism in Molten Carbonate

The following diagram illustrates the chemical pathway for CO₂ capture in molten carbonate, highlighting the key reaction.

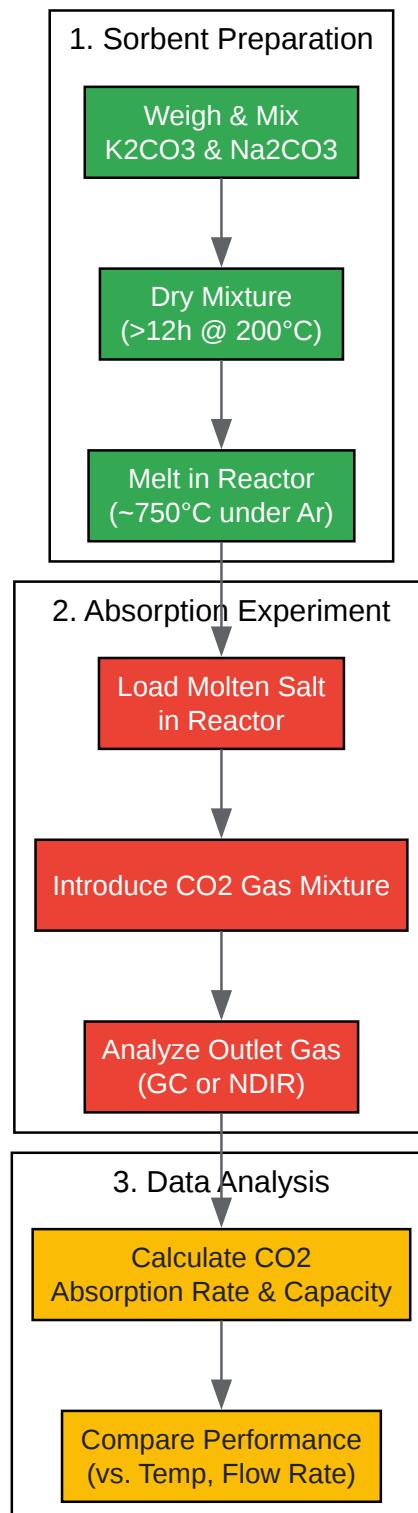


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Caption: Chemical pathway of CO₂ absorption in molten carbonate.

Experimental Workflow for CO₂ Absorption Studies

This diagram outlines the typical experimental workflow for evaluating the CO₂ capture performance of molten **potassium sodium carbonate**.

Experimental Workflow for CO₂ Absorption[Click to download full resolution via product page](#)

Caption: Workflow for molten carbonate CO₂ capture experiments.

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- To cite this document: BenchChem. [Application Notes and Protocols for Molten Potassium Sodium Carbonate in CO₂ Capture]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087327#molten-potassium-sodium-carbonate-for-co2-capture-applications>]

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